

# The Solubility Profile of 1-Dodecyl-3-methylimidazolium chloride: A Technical Guide

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## Compound of Interest

Compound Name: 1-Dodecyl-3-methylimidazolium chloride

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-Dodecyl-3-methylimidazolium chloride** ([C12mim][Cl]), an ionic liquid with significant potential in various scientific and industrial applications. This document collates and presents quantitative solubility data, details the experimental methodologies used for its determination, and provides visualizations of its molecular behavior and synthesis.

## Introduction

**1-Dodecyl-3-methylimidazolium chloride** is an ionic liquid characterized by a long hydrophobic dodecyl chain and a hydrophilic methylimidazolium headgroup.<sup>[1]</sup> This amphiphilic structure imparts surfactant-like properties, leading to self-assembly in aqueous solutions to form micelles.<sup>[1]</sup> Understanding the solubility of [C12mim][Cl] in a range of solvents is crucial for its application in areas such as catalysis, organic synthesis, and drug delivery.

## Data Presentation: Solubility of 1-Dodecyl-3-methylimidazolium chloride

The solubility of **1-Dodecyl-3-methylimidazolium chloride** has been experimentally determined in a variety of alcoholic solvents. The following tables summarize the quantitative data available in the literature, presenting the solubility as a function of temperature.

Table 1: Solubility of **1-Dodecyl-3-methylimidazolium chloride** ([C12mim][Cl]) in Primary Alcohols.

Mole Fraction of [C12mim] [Cl] (x <sub>1</sub> )	Temperature (K) in Ethanol	Temperature (K) in 1- Butanol
0.2511	273.78	-
0.2627	-	275.65
0.2923	-	280.65
0.3018	284.08	-
0.3461	-	286.33
0.3585	291.82	-
0.3712	-	288.34
0.4164	-	292.16
0.4253	296.40	-
0.4450	-	294.72
0.4682	-	298.88
0.4751	299.65	-
0.4838	-	303.58
0.4978	-	307.23
0.5133	301.15	-
0.5232	301.75	-
0.5447	-	311.78
0.5554	303.06	-
0.5586	-	311.82
0.5774	-	311.98
0.5783	306.30	-
0.5888	308.22	-
0.6101	310.85	-

0.6161	312.63	-
0.6246	314.45	-
0.6250	-	312.40
0.6347	316.05	-
0.6381	-	312.55
0.6417	316.09	-
0.6516	316.27	-
0.6980	316.81	-
0.7021	-	314.04
0.7196	317.36	-
0.7293	318.18	-
0.7357	-	319.09
0.7564	319.65	-
0.7695	-	323.15
0.7956	-	327.62
0.8076	321.93	-
0.8248	-	332.18
0.8281	323.85	-
0.8327	-	333.02
0.8337	-	333.19
0.8601	-	337.92
0.8818	-	340.33
0.8928	325.07	-
0.9038	325.65	-

0.9206	-	348.63
0.9417	-	351.13
0.9523	328.85	-
1.0000	369.78	369.78

Data sourced from Domańska, U., & Marciniak, A. (2003). Solubility of **1-Dodecyl-3-methylimidazolium Chloride** in Alcohols (C2–C12). *Journal of Physical Chemistry B*, 108(7), 2376-2382.

## Experimental Protocols

The primary method cited for the determination of the solubility of **1-Dodecyl-3-methylimidazolium chloride** is the dynamic method. This method involves the visual observation of the phase transition of a solute-solvent mixture under controlled temperature changes.

### Dynamic Method for Solubility Determination

The experimental protocol for the dynamic method, as adapted from literature descriptions, is as follows:

- **Sample Preparation:** A series of samples with known compositions of **1-Dodecyl-3-methylimidazolium chloride** and the solvent are prepared in sealed glass ampoules.
- **Apparatus:** The ampoule is placed in a thermostated bath equipped with a magnetic stirrer and a calibrated thermometer.
- **Heating and Dissolution:** The mixture is heated slowly with continuous stirring until the solid phase completely dissolves. The temperature of complete dissolution is recorded.
- **Cooling and Crystallization:** The solution is then cooled slowly, and the temperature at which the first crystals appear is recorded.
- **Equilibrium Temperature:** The equilibrium temperature for a given composition is taken as the average of the dissolution and crystallization temperatures. This process is repeated for

each sample to construct the solubility curve.

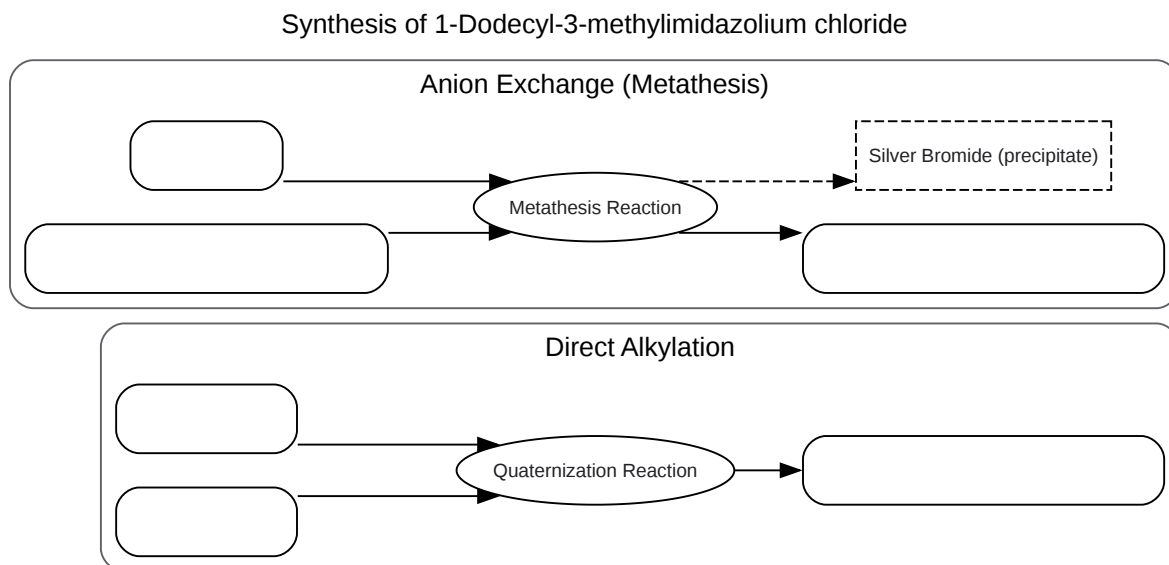
## Thermal Analysis using Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is employed to determine the thermal properties of **1-Dodecyl-3-methylimidazolium chloride**, such as its melting point and enthalpy of fusion. This data is crucial for understanding the solid-liquid equilibrium.

- **Sample Preparation:** A small, accurately weighed sample of the ionic liquid is hermetically sealed in an aluminum pan.
- **Apparatus:** The sample pan and an empty reference pan are placed in the DSC cell.
- **Temperature Program:** The cell is subjected to a controlled temperature program, typically involving heating and cooling cycles at a constant rate.
- **Data Acquisition:** The heat flow to or from the sample relative to the reference is measured as a function of temperature.
- **Data Analysis:** The melting point is determined from the peak temperature of the melting endotherm, and the enthalpy of fusion is calculated from the area under the peak.

## Mandatory Visualization

The following diagrams illustrate key aspects of the chemistry and application of **1-Dodecyl-3-methylimidazolium chloride**.



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Caption: Synthetic pathways for **1-Dodecyl-3-methylimidazolium chloride**.

Caption: Self-assembly of amphiphilic [C12mim][Cl] into a micelle in water.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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